

# Chemical Identification and Synonyms

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## Compound of Interest

Compound Name: Octanal

Cat. No.: B089490

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The Chemical Abstracts Service (CAS) has assigned the number 124-13-0 to **Octanal**.<sup>[1][2][3][4]</sup> It is also known by a variety of synonyms in literature and commerce.

Table 1: Synonyms for **Octanal**

Synonym	Reference
Caprylaldehyde	<sup>[1]</sup>
Caprylic aldehyde	
n-Octanal	
1-Octanal	
n-Octyl aldehyde	
Octanaldehyde	
Aldehyde C-8	
C-8 Aldehyde	
Octyl aldehyde	
Octanoic aldehyde	

## Physicochemical Properties

**Octanal** is a colorless to pale yellow liquid characterized by a strong, fruity, citrus-like odor. It is found naturally in citrus oils and is used extensively in the perfume and flavor industries. Key quantitative properties of **octanal** are summarized below.

Table 2: Physicochemical Data of **Octanal**

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O	
Molar Mass	128.21 g/mol	
Density	0.821 - 0.825 g/cm <sup>3</sup> at 20 °C	
Boiling Point	171 °C	
Melting Point	12 to 15 °C	
Flash Point	51 °C (124 °F)	
Water Solubility	Slightly soluble (560 mg/L at 25 °C)	
Solubility in Organics	Soluble in alcohol, most fixed oils, propylene glycol	
Refractive Index (n <sub>20/D</sub> )	1.421	
Vapor Pressure	2 mm Hg at 20 °C	
LogP (Octanol/Water)	3.5 at 20 °C	

## Synthesis Protocols

**Octanal** is commercially produced through methods like the hydroformylation of heptene or the dehydrogenation of 1-octanol. For laboratory-scale synthesis, several protocols are available.

### Experimental Protocol: Synthesis from n-Octyl Iodide

This method details the oxidation of n-octyl iodide to **octanal** using anhydrous trimethylamine oxide.

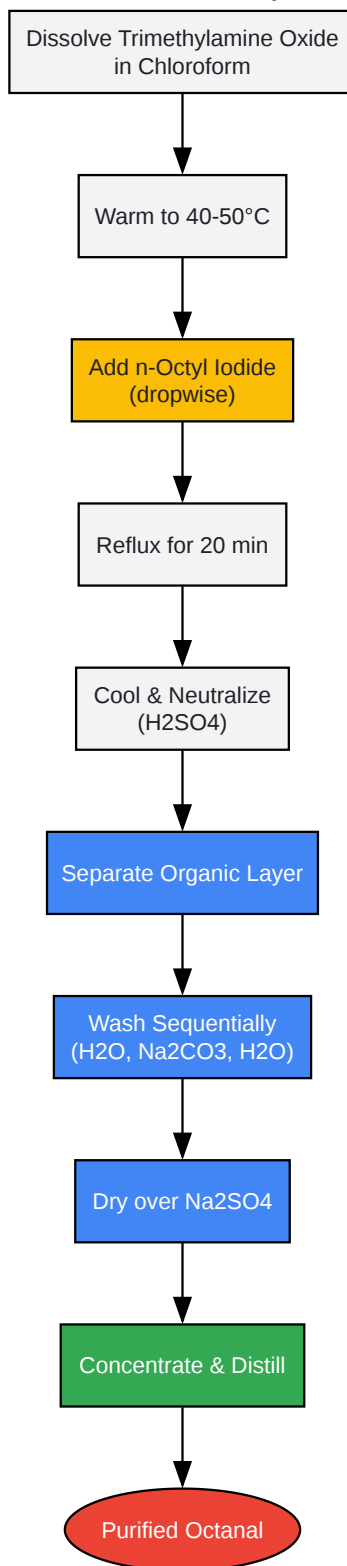
## Materials:

- n-Octyl iodide (0.2 mole, 48.0 g)
- Anhydrous trimethylamine oxide (0.4 mole, 30 g)
- Dry chloroform (100 ml)
- 2N aqueous sulfuric acid (110 ml)
- 2N aqueous sodium carbonate solution
- Anhydrous sodium sulfate
- Three-necked, round-bottomed flask (250 ml), reflux condenser, stirrer, dropping funnel

## Procedure:

- A solution of anhydrous trimethylamine oxide in dry chloroform is placed in the three-necked flask.
- The flask is warmed to 40–50°C on a steam bath to initiate the reaction.
- n-Octyl iodide is added dropwise with continuous stirring over a period of 20–30 minutes.
- Once the addition is complete, the solution is boiled under reflux for an additional 20 minutes.
- The solution is cooled, and 110 ml of 2N aqueous sulfuric acid is added with stirring to neutralize.
- The chloroform layer is separated and washed sequentially with water, 2N aqueous sodium carbonate solution, and again with water.
- The washed chloroform solution is dried over anhydrous sodium sulfate.
- The chloroform is removed under reduced pressure, and the resulting residue is distilled to yield pure **octanal**.

## Workflow for Octanal Synthesis

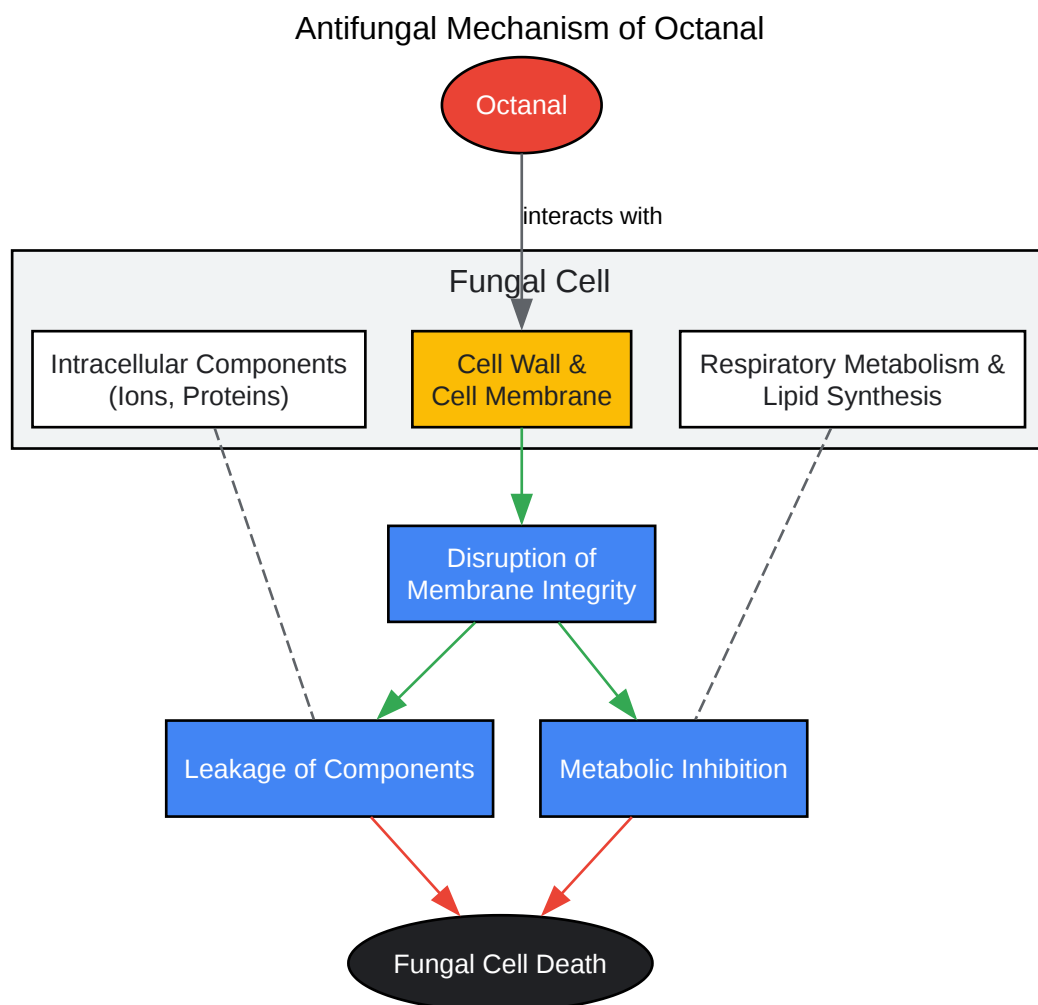
[Click to download full resolution via product page](#)Workflow for **Octanal** Synthesis

## Applications in Research and Drug Development

**Octanal** is not merely a fragrance and flavor compound; it exhibits a range of biological activities that are of interest to researchers. It serves as a key intermediate in the synthesis of various chemicals, including pharmaceuticals.

## Antimicrobial and Antifungal Activity

**Octanal** has demonstrated significant antimicrobial and antifungal properties. It is effective against various fungal species, including *Aspergillus flavus* and *Guignardia citri-aurantii*. Its mechanism of action involves disrupting the integrity of the fungal cell membrane. This leads to increased membrane permeability, leakage of essential intracellular components, reduced lipid content, and inhibition of respiratory metabolism.



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Antifungal Mechanism of **Octanal**

## Cytotoxic Activity

In addition to its antimicrobial effects, **octanal** has shown cytotoxic activity against certain cancer cell lines. Research has demonstrated its ability to induce cytotoxicity in HeLa cells, with a reported  $IC_{50}$  value of 3.5  $\mu\text{g/mL}$ . This suggests potential avenues for investigation in oncology and drug development.

## Experimental Protocol: Antifungal Susceptibility Testing (Broth Microdilution)

This protocol provides a general methodology for determining the Minimum Inhibitory Concentration (MIC) of **octanal** against a fungal strain, based on its known mechanism.

### Materials:

- Pure **Octanal**
- Fungal strain (e.g., *Aspergillus flavus*)
- Appropriate broth medium (e.g., RPMI-1640)
- Solvent for **octanal** (e.g., DMSO)
- Sterile 96-well microplates
- Spectrophotometer (plate reader)

### Procedure:

- Prepare a stock solution of **octanal** in a suitable solvent.
- Prepare a standardized fungal inoculum suspension from a fresh culture.
- In a 96-well microplate, perform serial two-fold dilutions of the **octanal** stock solution with the broth medium to achieve a range of final concentrations.

- Add the fungal inoculum to each well, ensuring the final volume is consistent. Include positive (inoculum only) and negative (broth only) controls.
- Incubate the microplate under appropriate conditions (temperature, time) for the specific fungal strain.
- After incubation, determine the MIC by visually inspecting for the lowest concentration of **octanal** that causes complete inhibition of visible growth. The MIC can also be determined spectrophotometrically by measuring the optical density at a suitable wavelength.
- To investigate the mechanism, further assays can be conducted on cells exposed to sub-MIC concentrations of **octanal**, such as membrane permeability assays (e.g., using propidium iodide staining) or analysis of total lipid content.

## Conclusion

**Octanal** is a compound with a well-established role in the flavor and fragrance industries and growing significance in scientific research. Its defined physicochemical properties, established synthesis routes, and documented biological activities—particularly its antimicrobial and cytotoxic effects—make it a valuable molecule for drug discovery and development professionals. The disruption of cell membrane integrity as a mechanism of action presents a promising area for further investigation into novel therapeutic agents.

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## References

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